

Guanidinium Dihydrogen Phosphate: A Comprehensive Structural and Methodological Guide

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Compound of Interest

Compound Name:	Guanidinium dihydrogen phosphate
CAS No.:	5423-22-3
Cat. No.:	B1141349

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Introduction: The Significance of Guanidinium Dihydrogen Phosphate in Material Science and Drug Development

Guanidinium dihydrogen phosphate, $[\text{C}(\text{NH}_2)_3]^+[\text{H}_2\text{PO}_4]^-$ (GuaH₂PO₄), is a salt formed from the strong organic base guanidine and phosphoric acid. This compound has garnered significant interest within the scientific community, particularly for its applications as a pharmaceutical intermediate and in materials science.^[1] Its utility is deeply rooted in its specific crystal structure, which is stabilized by an extensive network of hydrogen bonds. Understanding this three-dimensional arrangement is paramount for researchers aiming to leverage its properties in drug formulation, co-crystallization studies, and the development of novel functional materials.

The guanidinium cation is of particular note due to its planar structure and ability to form multiple, stable bidentate hydrogen bonds with oxoanions like phosphates.[2][3][4] This strong and specific interaction is a recurring motif in biological systems, for instance, in the binding of arginine-rich peptides to cell membranes.[2][3] In a pharmaceutical context, these same forces can be exploited to stabilize molecular structures, influence solubility, and control polymorphism in active pharmaceutical ingredients (APIs). This guide provides an in-depth exploration of the crystal structure of GuaH₂PO₄, detailed experimental protocols for its synthesis and analysis, and insights into the causal relationships between its structure and its macroscopic properties.

Part 1: Crystallographic and Physicochemical Properties

Guanidinium dihydrogen phosphate typically presents as a white crystalline powder with a high melting point (decomposing at 247-250°C) and significant water solubility (310 g/L at 25°C).[1][5][6] These properties make it a versatile intermediate in various synthetic pathways.
[1]

Crystal System and Unit Cell Parameters

The foundational step in understanding any crystalline material is the determination of its unit cell and crystal system. For GuaH₂PO₄, single-crystal X-ray diffraction studies have established that it crystallizes in the monoclinic system with the space group P2₁/c.[7] This centrosymmetric space group indicates that the material will not exhibit properties like second-harmonic generation (SHG), a key differentiator from other guanidinium phosphate salts like Gu₂HPO₄·H₂O.[7]

The precise dimensions of the unit cell are critical for indexing diffraction patterns and for understanding the packing of ions within the lattice. The experimentally determined parameters are summarized below.

Crystallographic Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	7.61 Å
b	8.01 Å
c	10.02 Å
β	103.1°
Z (Formula units per cell)	4

Table 1: Unit cell parameters for **Guanidinium Dihydrogen Phosphate**.

The Asymmetric Unit: Ionic Arrangement and Conformation

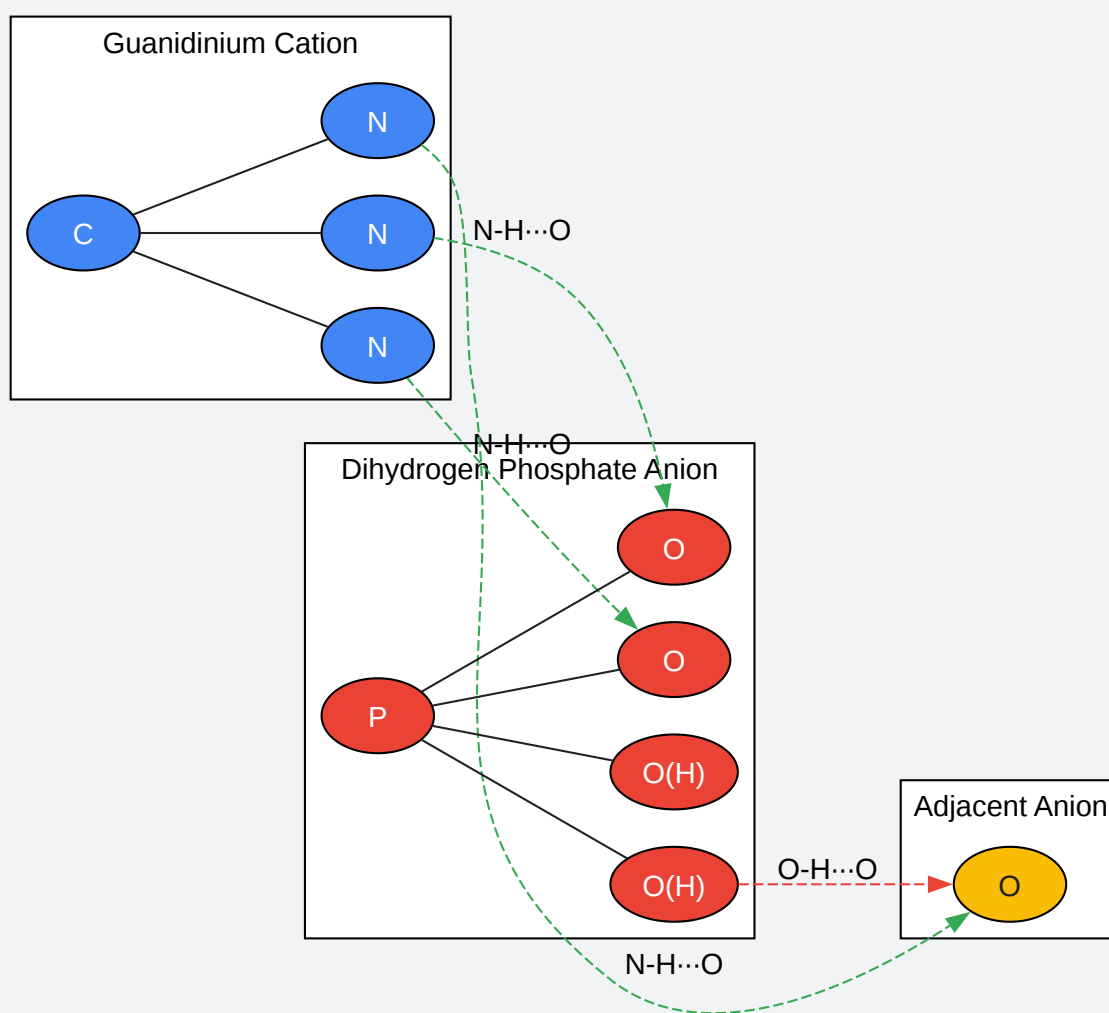
The asymmetric unit of GuaH₂PO₄ consists of one guanidinium cation, [C(NH₂)₃]⁺, and one dihydrogen phosphate anion, [H₂PO₄]⁻. The guanidinium cation is inherently planar due to the delocalization of the positive charge across the central carbon and three nitrogen atoms. This planarity is a key factor in its ability to form extensive, predictable hydrogen bond networks. The dihydrogen phosphate anion adopts its typical tetrahedral geometry. The interplay and specific orientation of these two ions, dictated by electrostatic forces and hydrogen bonding, define the entire crystal structure.

Part 2: The Hydrogen Bonding Network: The Architectural Core

The defining feature of the GuaH₂PO₄ crystal structure is its intricate and robust three-dimensional hydrogen bonding network. This network is responsible for the high thermal stability and the overall packing efficiency of the crystal. The hydrogen bonds are formed between the amine protons (N-H) of the guanidinium cation, which act as donors, and the oxygen atoms of the dihydrogen phosphate anion, which act as acceptors. Additionally, the hydroxyl protons (O-H) of the dihydrogen phosphate anion also participate as donors.

This network can be visualized as a self-validating system of interactions. The number of available hydrogen bond donors on the guanidinium cation (six N-H protons) and the dihydrogen phosphate anion (two O-H protons) are perfectly complemented by the available acceptor sites on the phosphate oxygen atoms. This high density of strong interactions creates a stable, tightly-bound structure.

Fig. 1: H-Bonding Motif



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Caption: Schematic of key hydrogen bond interactions in GuaH₂PO₄.

Part 3: Experimental Methodologies

The synthesis and analysis of high-quality single crystals are essential for accurate structural determination. The following protocols represent field-proven methods for obtaining and characterizing GuaH₂PO₄.

Synthesis and Crystal Growth

The synthesis of GuaH₂PO₄ is a straightforward acid-base reaction. The choice of solvent and the rate of evaporation are critical parameters that control the size and quality of the resulting crystals.

Protocol: Slow Evaporation Synthesis

- **Reactant Preparation:** Prepare equimolar aqueous solutions of guanidinium carbonate ([C(NH₂)₃]₂CO₃) and phosphoric acid (H₃PO₄).
 - **Causality:** Using equimolar amounts ensures the formation of the desired 1:1 guanidinium:dihydrogen phosphate salt. Guanidinium carbonate is often used as a convenient and stable source of the guanidinium cation.
- **Reaction:** Slowly add the phosphoric acid solution to the guanidinium carbonate solution while stirring. The reaction will effervesce as CO₂ is released.
 - $$[C(NH_2)_3]_2CO_3 + 2H_3PO_4 \rightarrow 2[C(NH_2)_3]H_2PO_4 + H_2O + CO_2$$
- **Crystallization:** Cover the resulting solution with a perforated film (e.g., Parafilm with small pinholes) and leave it undisturbed at room temperature.
 - **Causality:** Slow evaporation of the solvent (water) gradually increases the concentration of the salt beyond its solubility limit, promoting the formation of large, well-ordered single crystals suitable for diffraction studies. Rapid evaporation tends to produce polycrystalline powder.
- **Harvesting:** Once block-shaped crystals of sufficient size have formed (typically over several days), they are harvested from the solution, washed with a small amount of cold deionized

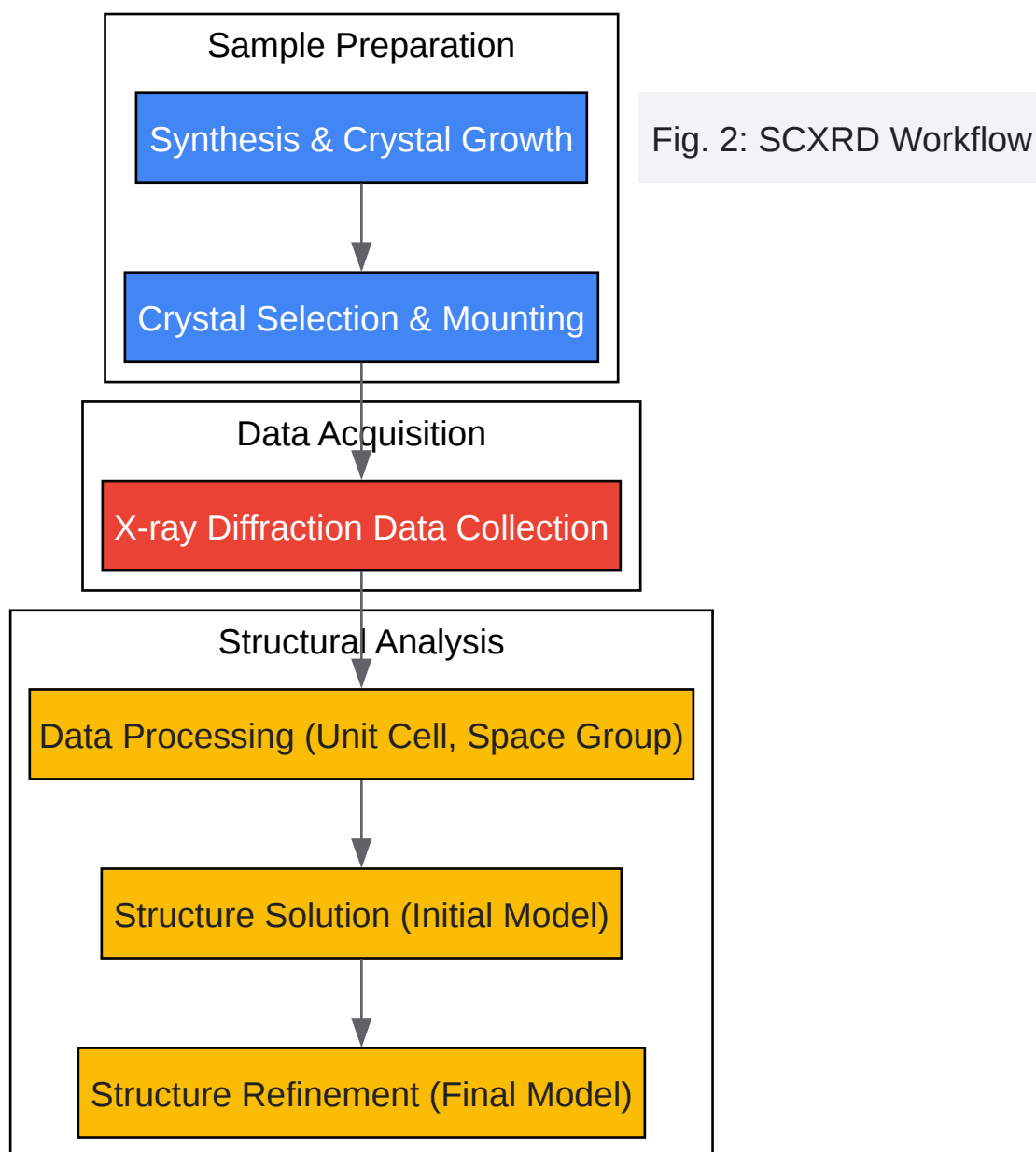
water, and dried.

Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive technique for determining the atomic-level structure of a crystalline material.

Workflow: Structural Determination

- **Crystal Selection:** A suitable single crystal (typically 0.1-0.3 mm in size) with well-defined faces and no visible defects is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. It is cooled (e.g., to 100 K) to reduce thermal vibrations of the atoms, resulting in a sharper diffraction pattern. The crystal is then rotated in a beam of monochromatic X-rays, and the diffraction data (positions and intensities of thousands of reflections) are collected on a detector.
- **Structure Solution and Refinement:**
 - The collected data are processed to determine the unit cell parameters and space group.
 - Initial atomic positions are determined using direct methods or Patterson methods.
 - The structural model is then refined against the experimental data. This iterative process adjusts atomic positions, and thermal displacement parameters to minimize the difference between the calculated and observed diffraction intensities, resulting in a final, accurate crystal structure.



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Caption: Workflow for single-crystal X-ray diffraction analysis.

Part 4: Implications for Drug Development and Material Design

The detailed structural knowledge of GuaH₂PO₄ provides a validated blueprint for its application.

- **Pharmaceutical Intermediate:** As a stable, crystalline solid with high purity, it serves as a reliable source of the guanidinium cation or as a counter-ion in drug synthesis.[1] Its well-defined structure ensures batch-to-batch consistency, a critical requirement in pharmaceutical manufacturing.
- **Co-crystal Engineering:** The strong, directional hydrogen bonding provided by the guanidinium and phosphate groups makes them excellent components for co-crystal design. By co-crystallizing an API with GuaH_2PO_4 or its constituent ions, it is possible to modify key properties like solubility, stability, and bioavailability. The predictable binding motifs of the guanidinium ion are particularly valuable in this context.
- **Biochemical Research:** In biochemistry, guanidinium salts are known to participate in protein crystallization, often by stabilizing protein structures in crystallography buffers.[8] The interaction between guanidinium and phosphate is a fundamental model for how arginine residues in proteins interact with phospholipid headgroups in cell membranes.[2]

Conclusion

The crystal structure of **guanidinium dihydrogen phosphate** is a testament to the power of hydrogen bonding in dictating molecular arrangement and material properties. Its monoclinic $P2_1/c$ structure is defined by a dense, three-dimensional network of $\text{N-H}\cdots\text{O}$ and $\text{O-H}\cdots\text{O}$ interactions between planar guanidinium cations and tetrahedral dihydrogen phosphate anions. The methodologies for its synthesis and structural characterization are robust and accessible, providing a solid foundation for its use in advanced applications. For researchers in drug development and materials science, GuaH_2PO_4 is not merely a chemical intermediate but a versatile building block, offering predictable and powerful intermolecular interactions for the rational design of complex molecular systems.

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